

Technical Guide: Salbutamol-d9 Handling and Storage for Research Applications

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Compound of Interest

Compound Name: Salbutamol-d9

Cat. No.: B602545

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on the proper handling, storage, and use of **Salbutamol-d9**. The following sections detail safety protocols, storage conditions, and experimental procedures to ensure the integrity and accurate application of this deuterated internal standard in a research environment.

Compound Information and Properties

Salbutamol-d9 is the deuterated form of Salbutamol, a short-acting β 2-adrenergic receptor agonist. It is primarily utilized as an internal standard for the quantification of Salbutamol in biological matrices by mass spectrometry.^{[1][2]} The deuterium labeling provides a distinct mass-to-charge ratio, allowing for precise differentiation from the unlabeled analyte.^[3]

Property	Value	Reference
Synonyms	(±)-Albuterol-d9, DL-Salbutamol-d9	[2]
Molecular Formula	C ₁₃ H ₁₂ D ₉ NO ₃	[2]
Molecular Weight	248.4 g/mol	[2]
CAS Number	1173021-73-2	[2]
Formulation	Typically a solid	[2]
Purity	≥99% deuterated forms (d ₁ -d ₉)	[2]

Safety, Handling, and Personal Protective Equipment (PPE)

While **Salbutamol-d9** is not classified as a hazardous substance or mixture, proper laboratory safety protocols should always be followed.[\[4\]](#) Some suppliers indicate that it may be harmful if swallowed, cause serious eye irritation, and may cause an allergic skin reaction.[\[5\]](#)

General Handling Precautions:

- Avoid inhalation of dust and formation of aerosols.[\[4\]](#)
- Prevent contact with skin and eyes.[\[4\]](#)
- Use in a well-ventilated area or with appropriate exhaust ventilation.[\[4\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Personal Protective Equipment (PPE)	Specification	Reference
Eye Protection	Safety goggles with side-shields.	[4]
Hand Protection	Impermeable protective gloves.	[4][5]
Skin and Body Protection	Laboratory coat or impervious clothing.	[4]
Respiratory Protection	A suitable respirator should be used if dust is generated.	[4]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek medical attention.[4]
- Skin Contact: Rinse skin with plenty of water. Remove contaminated clothing.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.[4]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical attention.[4]

Storage and Stability

Proper storage is critical to maintain the chemical and isotopic integrity of **Salbutamol-d9**.

Condition	Recommendation	Reference
Temperature (Solid)	-20°C for long-term storage.	[2][4]
Temperature (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month.	[1]
Shipping	Typically shipped at room temperature in the continental US.	[2]
Stability (Solid)	Stable for at least 4 years when stored at -20°C.	[2]
Container	Keep container tightly sealed in a cool, well-ventilated area.	[4]
Environmental Factors	Protect from direct sunlight and sources of ignition.	[4]
Incompatible Materials	Strong acids/alkalis and strong oxidizing/reducing agents.	[4]

Experimental Protocols

Salbutamol-d9 is primarily used as an internal standard in stable isotope dilution mass spectrometry for the accurate quantification of Salbutamol.

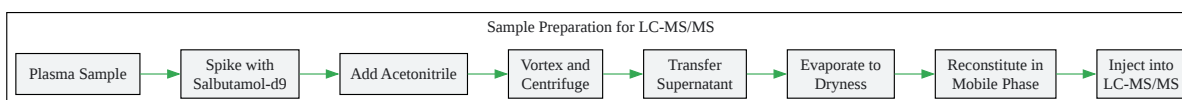
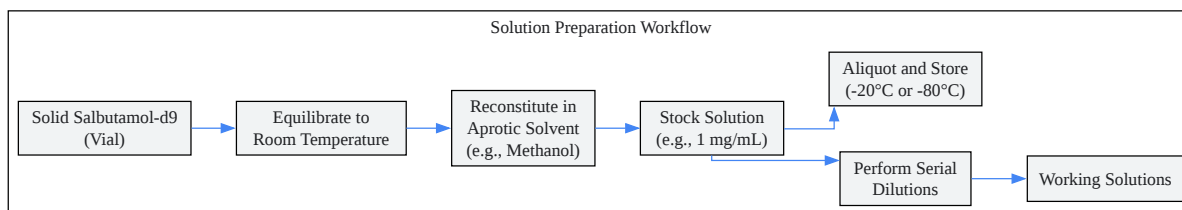
Preparation of Stock and Working Solutions

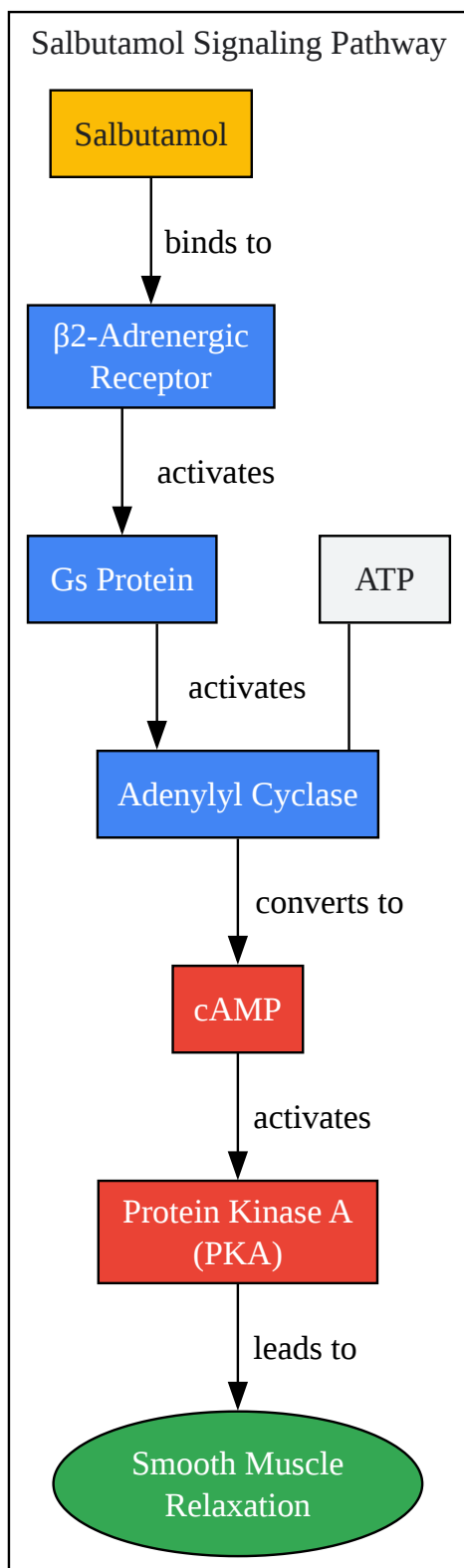
Objective: To prepare accurate and stable solutions of **Salbutamol-d9** for use as an internal standard.

Methodology:

- Reconstitution of Solid Standard:
 - Allow the vial of solid **Salbutamol-d9** to equilibrate to room temperature before opening to prevent condensation.

- Reconstitute the solid in an appropriate aprotic solvent such as methanol or acetonitrile to a known concentration (e.g., 1 mg/mL). **Salbutamol-d9** is slightly soluble in methanol.[2]
- If particulates are visible after vortexing, sonication for 10-15 minutes can aid dissolution.
- Preparation of Stock Solution:
 - This initial reconstituted solution serves as the primary stock solution.
- Preparation of Working Solutions:
 - Prepare serial dilutions of the stock solution with the same solvent or a solvent compatible with the analytical method (e.g., mobile phase) to create working solutions at the desired concentrations for spiking into calibration standards and unknown samples.
- Storage of Solutions:
 - Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.[1]
 - Store stock solutions at -20°C for up to one month or at -80°C for up to six months in tightly sealed containers.[1]





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